

Ethyl 2-butynoate: A Technical Guide to Hazards and Precautionary Statements

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Compound of Interest

Compound Name: Ethyl 2-butynoate

Cat. No.: B042091

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the hazards and necessary precautionary measures for the safe handling of **Ethyl 2-butynoate** (CAS No. 4341-76-8). The information herein is compiled from safety data sheets and chemical databases to ensure a high standard of accuracy for professionals in research and development.

GHS Hazard Identification and Classification

Ethyl 2-butynoate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and potential flammability. The GHS classification is summarized in the table below.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation[1][2][3][4]
Serious Eye Damage/Eye Irritation	2A	GHS07	Warning	H319: Causes serious eye irritation[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07	Warning	H335: May cause respiratory irritation[1][2][5]
Flammable Liquids	4	None	Warning	H227: Combustible liquid[6]
Acute Toxicity (Oral)	4	GHS07	Warning	H302: Harmful if swallowed[6]

Note: The classification for Flammable Liquids and Acute Toxicity (Oral) may vary between suppliers. The most consistently reported hazards are irritation.

Quantitative Hazard Data

Quantitative toxicological and physical hazard data for **Ethyl 2-butynoate** is limited in publicly available literature. The available data is presented below.

Parameter	Value	Source / Remarks
Toxicological Data		
Acute Toxicity Estimate (ATE)	500.000 mg/kg body weight	Oral[6]
Physical Hazard Data		
Flash Point	62 °C (143.6 °F) - closed cup	[5][7]
Boiling Point	160-161 °C at 730 mmHg	[7]
Density	0.962 g/mL at 25 °C	[7]

Precautionary Statements (GHS)

A comprehensive list of precautionary statements is essential for the safe handling of **Ethyl 2-butynoate**. These are categorized into prevention, response, storage, and disposal.

Type	P-Code	Precautionary Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [2] [6]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1] [3] [6]	
P264	Wash skin thoroughly after handling. [1] [3] [4]	
P271	Use only outdoors or in a well-ventilated area. [1] [3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [3] [4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water. [1] [3] [4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [3] [4]	
P319	Get medical help if you feel unwell. [1]	
P332 + P317	If skin irritation occurs: Get medical help. [1]	

P337 + P313	If eye irritation persists: Get medical advice/attention. [4]	
P362 + P364	Take off contaminated clothing and wash it before reuse. [1]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [1]
P405	Store locked up. [1]	
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [1]

Experimental Protocols for Hazard Assessment

Detailed experimental reports for **Ethyl 2-butynoate** are not publicly available. However, the hazard classifications are determined using standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are descriptions of typical protocols used for assessing skin and eye irritation.

Skin Irritation Testing (based on OECD Guideline 439)

In vitro skin irritation testing is performed using reconstructed human epidermis (RhE) models. This method avoids the use of live animals.

- **Tissue Preparation:** Commercially available RhE tissues are cultured to form a multi-layered, differentiated model of the human epidermis.
- **Test Substance Application:** A small volume (e.g., 25 μ L) of **Ethyl 2-butynoate** is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at a controlled temperature (e.g., 37°C).

- **Viability Assessment:** After exposure, the tissues are thoroughly rinsed and transferred to a medium containing a viability indicator, most commonly MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). Viable cells reduce the yellow MTT to a purple formazan salt.
- **Data Analysis:** The amount of formazan produced is measured spectrophotometrically. The tissue viability is expressed as a percentage relative to the negative control. A substance is classified as a skin irritant (Category 2) if the mean tissue viability is less than or equal to 50%.

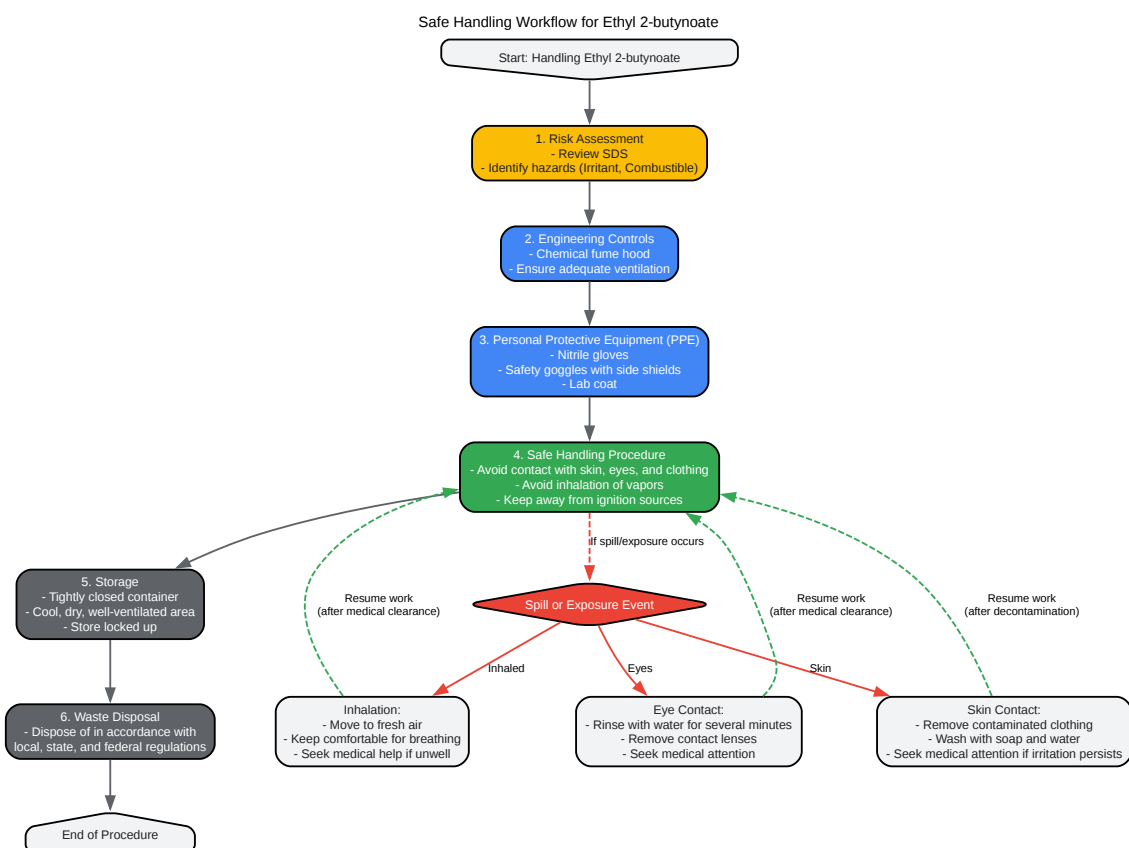
Eye Irritation Testing (based on OECD Guideline 492)

Similar to skin irritation, eye irritation potential is assessed using reconstructed human cornea-like epithelial (RhCE) models.

- **Tissue Preparation:** RhCE tissue models are cultured and prepared for testing.
- **Test Substance Application:** For liquid substances like **Ethyl 2-butynoate**, a defined volume (e.g., 50 µL) is applied directly to the epithelial surface.^[8] Negative and positive controls are included.
- **Exposure and Incubation:** The exposure duration is typically 30 minutes for liquids.^[8]
- **Viability Assessment:** Following exposure and rinsing, tissue viability is determined using the MTT assay.
- **Data Analysis:** A substance is identified as causing serious eye damage or eye irritation (Categories 1 and 2) if the mean tissue viability is less than or equal to 60%.^[8] This method primarily distinguishes irritants from non-irritants.

Visualizations

Logical Workflow for Safe Handling of Ethyl 2-butynoate



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Caption: Logical workflow for the safe handling of **Ethyl 2-butynoate**.

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